

An In-Depth Technical Guide to the Norruberofusarin Biosynthesis Pathway in Fungi

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Compound of Interest

Compound Name: **Norruberofusarin**

Cat. No.: **B12390331**

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This technical guide provides a comprehensive overview of the **norruberofusarin** biosynthesis pathway in fungi, with a focus on the core enzymatic steps, regulatory networks, and experimental methodologies. **Norruberofusarin** and its derivatives are polyketide natural products with a range of biological activities, making their biosynthetic pathway a subject of significant interest for synthetic biology and drug discovery.

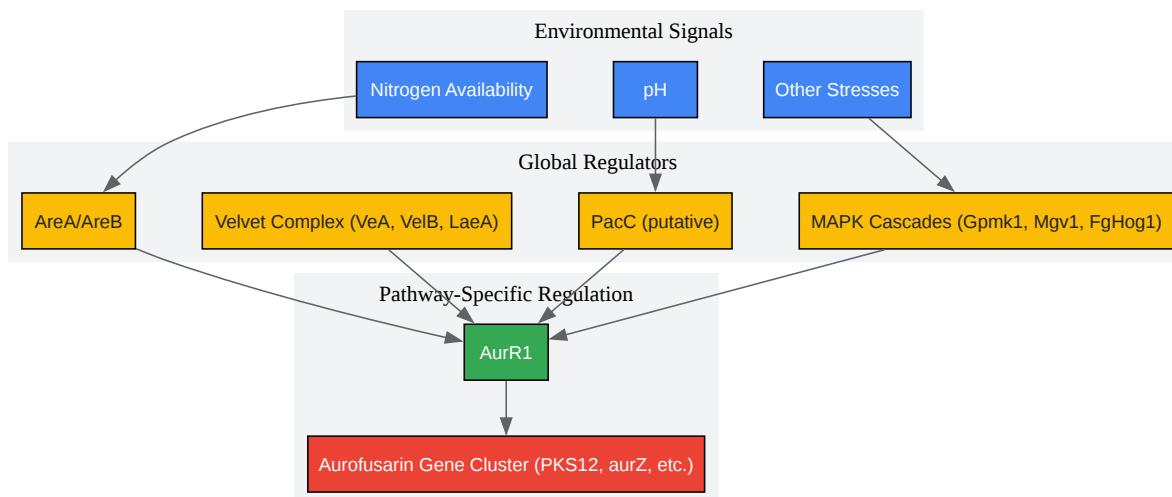
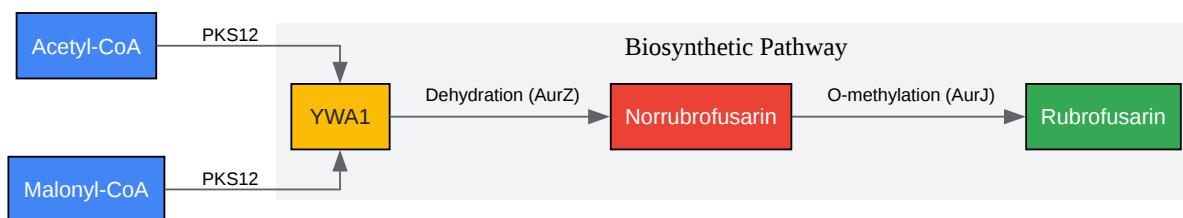
The Core Biosynthetic Pathway of Norruberofusarin

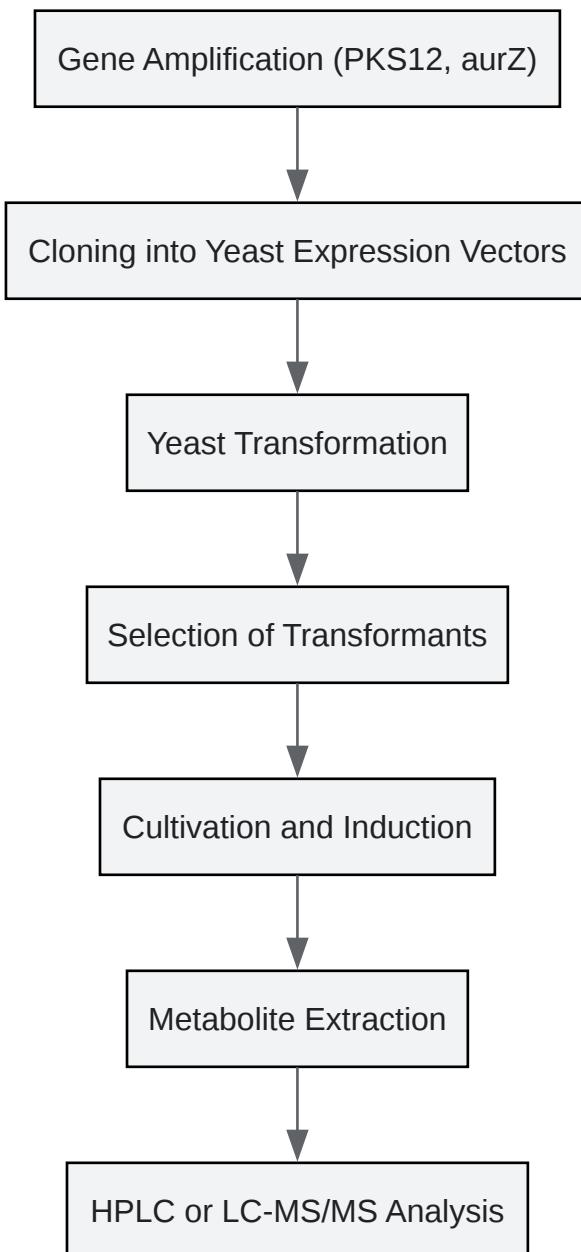
Norruberofusarin is a key intermediate in the biosynthesis of several fungal pigments, most notably the red pigment aurofusarin produced by species of the genus *Fusarium*. The biosynthesis of **norruberofusarin** is initiated from simple metabolic precursors and involves a core set of enzymes encoded within a biosynthetic gene cluster (BGC). In *Fusarium graminearum*, the aurofusarin BGC contains the key genes responsible for **norruberofusarin** formation.

The pathway begins with the condensation of one acetyl-CoA and six malonyl-CoA molecules, a reaction catalyzed by a non-reducing polyketide synthase (NR-PKS). This initial polyketide chain undergoes a series of cyclization and aromatization reactions to yield the first stable intermediate, YWA1. Subsequently, a dehydration step converts YWA1 into the orange pigment **norruberofusarin**. In the context of aurofusarin biosynthesis, **norruberofusarin** is then O-methylated to form rubrofusarin.

The core enzymatic steps are as follows:

- Polyketide Synthesis: The iterative type I non-reducing polyketide synthase, PKS12, catalyzes the formation of the heptaketide backbone from acetyl-CoA and malonyl-CoA, which then cyclizes to form the naphthopyrone YWA1.
- Dehydration: The dehydratase AurZ (also referred to as Gip6 in some literature) facilitates the removal of a water molecule from YWA1 to produce **norrubrofusarin**.





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